A Spectroscopic Guide to (S)-(+)-Nirvanol: Structural Elucidation for Pharmaceutical Development

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Compound of Interest

Compound Name:	*(S)-(+)-Nirvanol*
CAS No.:	*65567-34-2*
Cat. No.:	*B014654*

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This technical guide provides an in-depth analysis of the spectroscopic data for **(S)-(+)-Nirvanol**, also known as (S)-5-ethyl-5-phenylhydantoin. As the pharmacologically active metabolite of the anticonvulsant drug mephenytoin, the precise structural characterization of **(S)-(+)-Nirvanol** is critical for researchers in drug metabolism, pharmacology, and medicinal chemistry.[1][2] This document moves beyond a simple presentation of data, offering a detailed rationale for the experimental methodologies and a thorough interpretation of the resulting spectra, reflecting the synthesis of technical accuracy and field-proven insight.

Introduction: The Significance of (S)-(+)-Nirvanol

(S)-(+)-Nirvanol ($C_{11}H_{12}N_2O_2$) is a chiral molecule belonging to the hydantoin class of compounds.[3] Its stereospecific metabolism and action underscore the necessity for precise analytical techniques to confirm its identity, purity, and structure.[3] Spectroscopic methods, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), are the cornerstones of this characterization process. Each technique provides a unique piece of the structural puzzle, and together, they offer an unambiguous

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confirmation of the molecule's architecture. This guide details the principles, protocols, and interpretation of these essential analytical methods as they apply to **(S)-(+)-Nirvanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for the de novo structure elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.[4] By probing the magnetic properties of atomic nuclei (primarily ^{1}H and ^{13}C), NMR allows us to map the connectivity and chemical environment of each atom in the molecule.[5]

The Rationale Behind the NMR Experiment

The choice of NMR experiments is dictated by the need to build a complete picture of the molecule. A standard ^{1}H NMR spectrum reveals the number of distinct proton environments and their neighboring protons through spin-spin coupling. A ^{13}C NMR spectrum, often acquired with proton decoupling, shows the number of unique carbon environments. Further experiments, such as DEPT (Distortionless Enhancement by Polarization Transfer), are used to differentiate between methyl (CH_3), methylene (CH_2), methine (CH), and quaternary carbons, providing crucial connectivity information.[4] The selection of a deuterated solvent is critical; solvents like DMSO-d_6 or $CDCl_3$ are used because they dissolve the analyte without producing an overwhelming proton signal that would obscure the signals from the compound of interest.[6] Tetramethylsilane (TMS) is typically added as an internal standard, providing a reference point (0 ppm) for the chemical shift scale.[6]

Experimental Protocol: Acquiring NMR Spectra

This protocol outlines the standard procedure for preparing a small organic molecule like **(S)-(+)-Nirvanol** for NMR analysis.

- Sample Preparation: Weigh 10-20 mg of purified **(S)-(+)-Nirvanol** for ^{1}H NMR (or 50-100 mg for ^{13}C NMR) into a clean, dry vial.[6]
- Solvent Addition: Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6), containing 0.03% TMS as an internal standard.[4][6]

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- Dissolution: Ensure the sample is fully dissolved. Gentle vortexing or warming in the secondary vial may be necessary.[6]
- Transfer: Using a Pasteur pipette, filter the solution into a high-quality 5 mm NMR tube. The final liquid height should be approximately 4-5 cm.[4]
- Instrumentation: Place the NMR tube into the spectrometer's spinner turbine and insert it into the magnet.
- Acquisition: The instrument is tuned, locked onto the deuterium signal of the solvent, and shimmed to optimize magnetic field homogeneity. Standard pulse sequences are then run to acquire ^{1}H, ^{13}C, and DEPT spectra.[7]

Predicted NMR Spectroscopic Data for 5-Ethyl-5-Phenylhydantoin

While a publicly accessible, high-resolution spectrum for **(S)-(+)-Nirvanol** is not readily available, the following tables represent the predicted data based on the known structure and spectroscopic principles of similar hydantoin compounds.[8][9]

Table 1: Predicted ^{1}H NMR Data (400 MHz, DMSO-d_6)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~11.0	br s	1H	NH (Position 1)
~9.2	br s	1H	NH (Position 3)
~7.4 - 7.3	m	5H	Aromatic CH
~2.0	q	2H	-CH_2-CH_3
~0.8	t	3H	-CH_2-CH_3

Table 2: Predicted ^{13}C NMR Data (100 MHz, DMSO-d_6)

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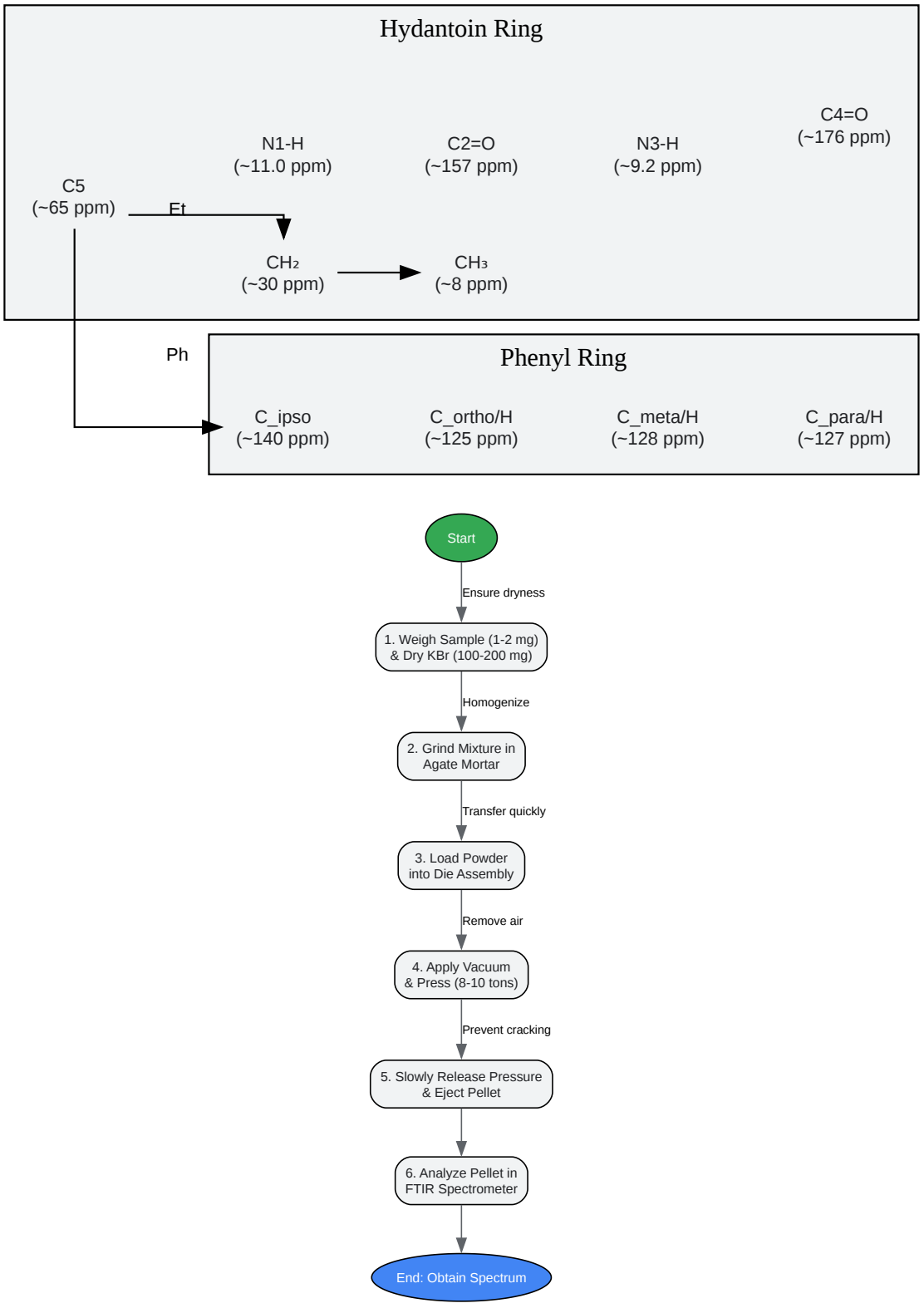
Chemical Shift (δ, ppm)	DEPT-135	Assignment
~176	C=O (Position 4)	
~157	C=O (Position 2)	
~140	Aromatic Quaternary C	
~128	CH	Aromatic CH
~127	CH	Aromatic CH
~125	CH	Aromatic CH
~65	Quaternary C-5	
~30	CH_2	CH_2-CH_3
~8	CH_3	-CH_2-CH_3

Interpretation of NMR Spectra

The predicted ^{1}H NMR spectrum shows two distinct, broad singlets at low field (~11.0 and ~9.2 ppm), characteristic of the two N-H protons of the hydantoin ring. The multiplet between 7.3-7.4 ppm integrates to 5 protons, corresponding to the phenyl ring. The ethyl group gives rise to a quartet (~2.0 ppm) for the methylene protons, coupled to the adjacent methyl group, which appears as a triplet (~0.8 ppm).

The ^{13}C NMR spectrum is expected to show nine distinct signals. The two signals at the lowest field (~176 and ~157 ppm) are characteristic of the two carbonyl carbons in the hydantoin ring. The four signals in the aromatic region (~125-140 ppm) account for the six carbons of the phenyl ring (with symmetry leading to overlapping signals). The quaternary carbon at position 5, bonded to both the ethyl and phenyl groups, appears around 65 ppm. Finally, the ethyl group carbons appear at high field (~30 and ~8 ppm).

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Workflow for the KBr Pellet Method in IR Spectroscopy.

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Representative IR Data for 5-Ethyl-5-Phenylhydantoin

Table 3: Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibration Type	Functional Group Assignment
3300 - 3100	Medium, Broad	N-H Stretch	Hydantoin N-H groups
3100 - 3000	Medium	C-H Stretch	Aromatic C-H
2980 - 2850	Medium	C-H Stretch	Aliphatic C-H (Ethyl group)
~1770	Strong	C=O Stretch (Asymmetric)	Hydantoin Carbonyl (Position 4)
~1710	Strong	C=O Stretch (Symmetric)	Hydantoin Carbonyl (Position 2)
~1600, ~1495	Medium-Weak	C=C Stretch	Aromatic Ring
~750, ~700	Strong	C-H Bend (Out-of-plane)	Monosubstituted Benzene Ring

Interpretation of the IR Spectrum

The IR spectrum provides a distinct fingerprint of the molecule's functional groups. The broad absorption in the 3300-3100 cm^{-1} region is indicative of the N-H stretching vibrations of the two amide-like groups in the hydantoin ring. The most prominent features are the two strong carbonyl (C=O) stretching bands around 1770 and 1710 cm^{-1}. The presence of two distinct C=O bands is characteristic of the hydantoin ring system. Absorptions for aromatic C-H stretches appear just above 3000 cm^{-1}, while aliphatic C-H stretches from the ethyl group are found just below 3000 cm^{-1}. Finally, the strong bands around 750 and 700 cm^{-1} are characteristic out-of-plane bending vibrations for a monosubstituted phenyl ring, confirming this structural element.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

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Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. [10]For small organic molecules, Electron Ionization (EI) is a common and robust method. It provides two critical pieces of information: the molecular weight of the compound from the molecular ion peak (M^+) and structural clues from the fragmentation pattern. [11]

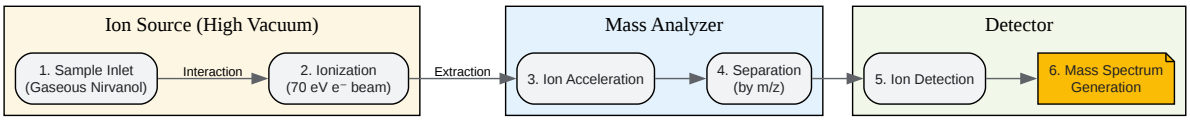
The Rationale Behind Electron Ionization (EI)

EI is considered a "hard" ionization technique because it uses a high-energy electron beam (typically 70 eV) to ionize the sample molecules in the gas phase. [12]This high energy not only ejects an electron to form a radical cation (the molecular ion, M^+) but also imparts enough excess energy to cause reproducible fragmentation of the molecule's bonds. [10]The resulting mass spectrum is a plot of the relative abundance of these ions versus their m/z ratio. The pattern of fragments is like a molecular fingerprint and can be used to deduce the structure of the original molecule. [10]This method is highly suitable for relatively small, thermally stable, and volatile compounds like Nirvanol. [13]

Experimental Protocol: Electron Ionization Mass Spectrometry

- Sample Introduction: A small amount of the sample is introduced into the instrument, often via a direct insertion probe or after separation by gas chromatography (GC). The sample is volatilized under high vacuum and high temperature.
- Ionization: The gaseous sample molecules pass through the ion source, where they are bombarded by a 70 eV electron beam. This causes ionization and fragmentation. [12]3. Acceleration: The newly formed positive ions are accelerated by an electric field into the mass analyzer.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio by the mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: The separated ions strike a detector, which generates a signal proportional to the number of ions at each m/z value. The resulting data is plotted as a mass spectrum.

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Workflow for Electron Ionization Mass Spectrometry.

Predicted Mass Spectrometry Data for 5-Ethyl-5-Phenylhydantoin

Table 4: Predicted Key Ions in the EI Mass Spectrum

m/z	Proposed Identity	Notes
204	$[C_{11}H_{12}N_2O_2]^{+\cdot}$	Molecular Ion (M^+)
175	$[M - C_2H_5]^+$	Loss of the ethyl group
104	$[C_6H_5\text{-}C{\equiv}O]^+$	Benzoyl cation fragment
77	$[C_6H_5]^+$	Phenyl cation

Interpretation of the Mass Spectrum

The mass spectrum is expected to show a clear molecular ion peak at m/z = 204, corresponding to the molecular weight of 5-ethyl-5-phenylhydantoin. [3]This is the most critical piece of data, as it confirms the elemental formula ($C_{11}H_{12}N_2O_2$). A prominent peak at m/z = 175 would result from the loss of the ethyl radical (mass 29), a common fragmentation pathway for this structure. The presence of a strong peak at m/z = 104 is indicative of the stable benzoyl cation, and a peak at m/z = 77 corresponds to the phenyl cation, further confirming the presence of the monosubstituted benzene ring.

Conclusion

The integrated application of NMR, IR, and MS provides a comprehensive and definitive structural characterization of **(S)-(+)-Nirvanol**. NMR spectroscopy elucidates the precise carbon-hydrogen framework and connectivity. IR spectroscopy offers rapid confirmation of the

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essential functional groups, particularly the characteristic hydantoin ring carbonyls and N-H bonds. Finally, mass spectrometry confirms the molecular weight and provides corroborating structural evidence through predictable fragmentation patterns. For professionals in drug development, the rigorous application of these techniques according to validated protocols is not merely an academic exercise; it is a fundamental requirement for ensuring the identity, purity, and quality of a pharmacologically significant molecule.

References

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Nirvanol - Wikipedia [en.wikipedia.org]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. nmr.chem.ox.ac.uk [nmr.chem.ox.ac.uk]
- 6. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 7. ekwan.github.io [ekwan.github.io]
- 8. 5-(4-METHYLPHENYL)-5-PHENYLHYDANTOIN(51169-17-6) 13C NMR [m.chemicalbook.com]
- 9. 5-METHYL-5-PHENYLHYDANTOIN(6843-49-8) 1H NMR [m.chemicalbook.com]
- 10. rroij.com [rroij.com]
- 11. Advances in structure elucidation of small molecules using mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 12. bitesizebio.com [bitesizebio.com]
- 13. Electron ionization - Wikipedia [en.wikipedia.org]

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